

3-(Bromomethyl)benzaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-(Bromomethyl)benzaldehyde

Cat. No.: B1337732

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An In-depth Technical Guide to the Safety of 3-(Bromomethyl)benzaldehyde

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety information for **3-(Bromomethyl)benzaldehyde** (CAS No: 82072-23-9), drawing from available Safety Data Sheets (SDS).

Chemical Identification

Property	Value
Chemical Name	3-(Bromomethyl)benzaldehyde
Synonyms	m-Bromomethylbenzaldehyde
CAS Number	82072-23-9
Molecular Formula	C ₈ H ₇ BrO
Molecular Weight	199.04 g/mol [1][2][3]
Physical Form	Solid[4]
Purity	>97%[4][5]

Hazard Identification

3-(Bromomethyl)benzaldehyde is classified as a hazardous substance. The Globally Harmonized System (GHS) classifications indicate its primary dangers.

GHS Hazard Classification[1]

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Danger[4][5][6]	H302: Harmful if swallowed[1][5][6][7]
Acute Toxicity, Inhalation	4	Danger[4][5][6]	H332: Harmful if inhaled[1][5][6]
Skin Corrosion/Irritation	1B	Danger[4][5][6]	H314: Causes severe skin burns and eye damage[1][5][6]
Serious Eye Damage/Eye Irritation	1	Danger[4][5][6]	H318: Causes serious eye damage[1]
Acute toxicity, Dermal	4	Danger[4][5][6]	H312: Harmful in contact with skin[1]
Specific target organ toxicity, single exposure	3	Danger[4][5][6]	H335: May cause respiratory irritation[1][7]

Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark)[4]

Hazard Statements Summary:

- H302: Harmful if swallowed[1][5][6][7]
- H314: Causes severe skin burns and eye damage[1][5][6]
- H332: Harmful if inhaled[1][5][6]
- H312: Harmful in contact with skin[1]
- H335: May cause respiratory irritation[1][7]

Physical and Chemical Properties

Quantitative data regarding the physical and chemical properties of **3-(Bromomethyl)benzaldehyde** are summarized below.

Property	Value	Source
Melting Point	49-51 °C	[2]
Boiling Point	269.7 °C at 760 mmHg	[2]
Appearance	Solid	[4]

Note: Detailed experimental protocols for the determination of these physical properties are not provided in the reviewed Safety Data Sheets.

Toxicological Information

While GHS classifications indicate toxicity, specific quantitative data such as LD50 or LC50 values for **3-(Bromomethyl)benzaldehyde** are not consistently provided across safety data sheets. The classifications are based on toxicological assessments, but the detailed experimental reports are not publicly available in these documents.

For the similar compound 3-Bromobenzaldehyde (CAS 3132-99-8), the following data has been reported:

- Oral LD50 (Rat): 1126 mg/kg[8][9]
- Oral LD50 (Mouse): 1850 mg/kg[8]
- Dermal LD50 (Rabbit): >5 g/kg[8]

It is crucial to note that this data is for a related but structurally different compound and should be used with caution for assessing the toxicity of **3-(Bromomethyl)benzaldehyde**.

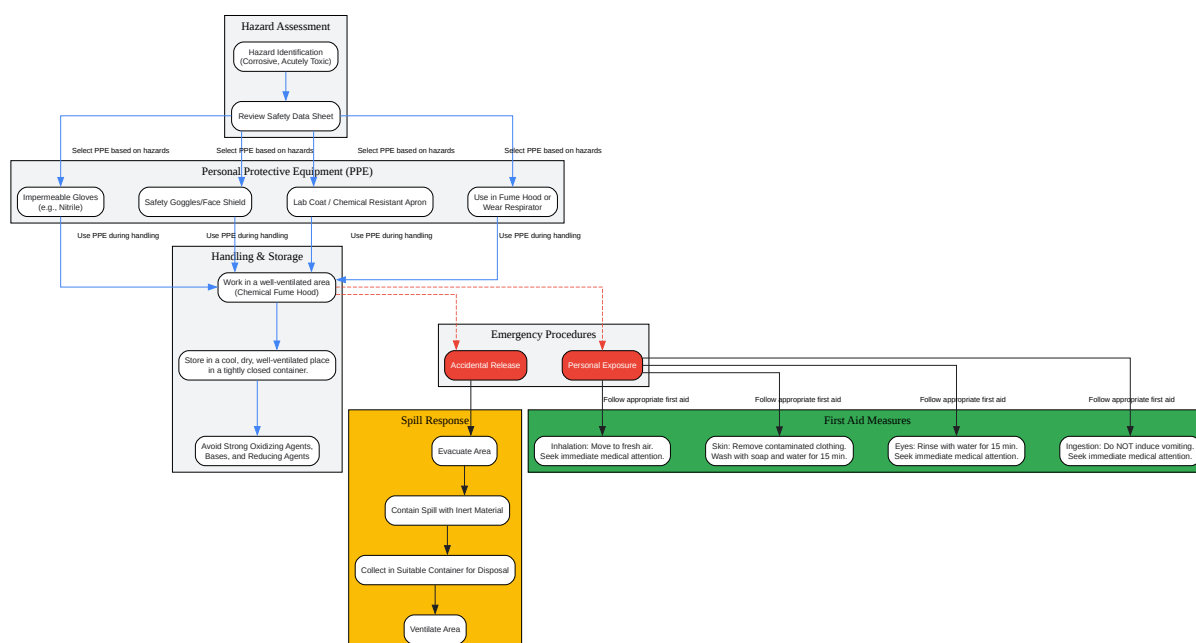
Fire and Explosion Hazard Data

Property	Value
Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), Hydrogen halides.[5]
Special Firefighting Procedures	Wear a self-contained breathing apparatus for firefighting if necessary.[6]

Note: A specific flash point for **3-(Bromomethyl)benzaldehyde** is not listed in the reviewed documents. For the related compound 3-Bromobenzaldehyde, a flash point of 96°C (204.8°F) has been reported.[8][10]

Safe Handling and Emergency Procedures Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-(Bromomethyl)benzaldehyde**, from initial hazard assessment to emergency response.



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Caption: Workflow for safe handling and emergency response for **3-(Bromomethyl)benzaldehyde**.

Experimental Protocols

The Safety Data Sheets reviewed for **3-(Bromomethyl)benzaldehyde** summarize the results of toxicological and physical hazard assessments but do not provide detailed experimental methodologies. For instance, the GHS classifications (e.g., Acute Toxicity Category 4) are derived from experimental data, but the specific protocols, such as the species tested, dosage, and observation periods, are not included in the standard SDS.^{[5][6][7]} Researchers requiring this level of detail would need to consult more specialized toxicological databases or commission specific studies.

First-Aid Measures

Immediate medical attention is required in case of exposure.

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.^{[5][6]}
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Immediate medical attention is required.^{[5][6]}
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediate medical attention is required.^{[5][6]}
- If Swallowed: Do NOT induce vomiting. Rinse mouth. Call a physician or poison control center immediately.^{[5][6]}

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation and contact with skin and eyes.^{[5][6]}

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[6]

Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place. Store in a corrosives area.[5][6] It should be stored apart from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[7]
- Disposal: Disposal of contents/container should be in accordance with applicable local, regional, and national laws and regulations.[6]

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